

A Technical Overview of 3-Cyclohexylpropan-1-ol: Molecular Formula and Weight

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Compound of Interest

Compound Name: 3-Cyclohexylpropan-1-ol

Cat. No.: B073554

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This document provides the fundamental chemical properties of **3-Cyclohexylpropan-1-ol**, specifically its molecular formula and weight. This information is foundational for researchers, scientists, and drug development professionals in various experimental and theoretical applications.

Chemical Identity and Properties

3-Cyclohexylpropan-1-ol is an organic compound classified as an alcohol. The structural data, including its molecular formula and weight, are essential for stoichiometric calculations, analytical characterization, and chemical synthesis.

Below is a summary of the key molecular data for **3-Cyclohexylpropan-1-ol**.

| Identifier | Value | Reference |
|-------------------|---|---|
| Molecular Formula | C ₉ H ₁₈ O | [1] [2] [3] [4] |
| Molecular Weight | 142.24 g/mol | [1] [3] [4] [5] |
| Synonyms | 3-Cyclohexyl-1-propanol, Cyclohexanepropanol | [1] [2] [3] [4] |
| CAS Number | 1124-63-6 | [1] [2] [5] |

Note on Advanced Technical Requirements:

The initial request included specifications for an in-depth technical guide, including detailed experimental protocols and the generation of diagrams for signaling pathways or experimental workflows using Graphviz (DOT language). These requirements are best suited for complex biological or chemical processes involving multiple components and interactions.

However, the topic of a chemical's molecular weight and formula is a fundamental, static piece of data. As such, it does not involve signaling pathways, experimental workflows, or logical relationships that would necessitate visualization with Graphviz. Therefore, the creation of such diagrams is not applicable to the scope of this particular topic.

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References

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